

Rosabulin Stock Solution Preparation & Storage

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

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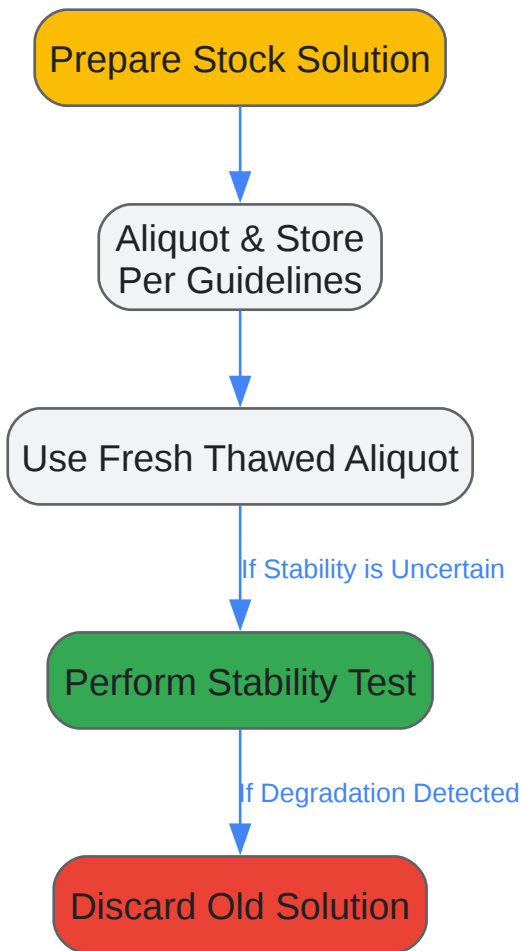
The table below summarizes the storage guidelines for **Rosabulin** provided by chemical suppliers.

Form	Storage Temperature	Recommended Storage Duration
Powder	-20°C	3 years [1]
Powder	4°C	2 years [1]
Solution (DMSO)	-80°C	6 months [1] [2]
Solution (DMSO)	-20°C	1 month [1] [2]

Reconstitution Note: **Rosabulin** is typically dissolved in DMSO at a concentration of about **50 mg/mL (124.86 mM)** [1] [2]. The solution should be prepared freshly for use in experiments, and repeated freeze-thaw cycles should be avoided to maintain stability [1].

Recommended Experimental Workflow

To ensure the integrity of your experiments, you can follow this general workflow for handling and testing **Rosabulin** stock solutions:



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Frequently Asked Questions

- **How can I tell if my Rosabulin stock solution has degraded?** While specific data for **Rosabulin** is unavailable, general signs of compound degradation include a **change in color** (the solid is typically light yellow to green-yellow [1] [2]), the formation of precipitate, or a loss of biological activity in your assays.
- **What is the best practice for preparing stock solutions for long-term use?** It is highly recommended to **create single-use aliquots** of your stock solution. This minimizes the number of freeze-thaw cycles for the main stock, which is a primary cause of compound degradation and loss of potency.

Important Limitations & Suggestions

A key finding from the search is that "**MedChemExpress (MCE) has not independently confirmed the accuracy of these methods**" regarding the biological activity data for **Rosabulin** [1]. This statement underscores that the provided storage information, while from a supplier, may not be fully verified.

To build a more complete stability profile, you could:

- **Consult Primary Literature:** Search for peer-reviewed publications or patents that detail the use and handling of **Rosabulin** (STA-5312) in laboratory studies.
- **Perform Your Own Stability Tests:** If possible, use analytical techniques like HPLC to track the purity of your stock solution over time and under different storage conditions.
- **Contact the Supplier Directly:** Reach out to the technical support teams of companies like MedChemExpress or InvivoChem for any unpublished data or recommendations.

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References

1. Rosabulin (STA 5312) | Microtubule Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. | microtubule inhibitor | CAS# 501948-05-6 | InvivoChem Rosabulin [[invivochem.com](https://www.invivochem.com)]

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